

# QM295 stability and proper storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: QM295

Cat. No.: B10854949

[Get Quote](#)

## QM295 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **QM295**, a selective inhibitor of Endoplasmic Reticulum Oxidation 1 (ERO1). The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **QM295**?

For optimal stability, the solid form of **QM295** should be stored under the following conditions:

- Long-term storage: For periods extending over months to years, it is recommended to store the powder at -20°C.<sup>[1]</sup> Some suppliers suggest a shelf life of over three years if stored properly at this temperature.
- Short-term storage: For temporary storage of a few days to weeks, 4°C is acceptable.<sup>[1][2]</sup>
- General recommendations: Always keep the container tightly sealed in a dry and dark place to protect it from moisture and light.<sup>[1]</sup> The compound is considered stable enough for a few weeks at ambient temperature, such as during shipping.<sup>[1]</sup>

Q2: What is the best way to prepare and store **QM295** solutions?

**QM295** is most commonly dissolved in dimethyl sulfoxide (DMSO).<sup>[1][2]</sup>

- Preparation: To prepare a stock solution, dissolve the **QM295** powder in DMSO. One supplier specifies a solubility of 90 mg/mL in DMSO at 25°C.<sup>[2]</sup>
- Long-term storage of stock solutions: Aliquot the stock solution into smaller, single-use vials and store them at -20°C.<sup>[3]</sup> This practice is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Short-term storage of stock solutions: For use within a week, aliquots can be stored at 4°C.<sup>[1][3]</sup>
- Usage: Whenever possible, it is best to prepare fresh solutions for each experiment to ensure maximum potency.<sup>[3]</sup>

Q3: I left my **QM295** powder/solution at room temperature for a short period. Is it still usable?

Short-term exposure to ambient temperatures is generally not expected to significantly affect the stability of solid **QM295**, especially for periods of a few weeks, such as during shipping.<sup>[1]</sup> However, for solutions, it is recommended to minimize the time spent at room temperature. If a stock solution was left out for an extended period, it is advisable to prepare a fresh solution for critical experiments to ensure reproducibility.

Q4: Are there any known degradation pathways for **QM295**?

Currently, there is no publicly available information detailing the specific degradation pathways or products of **QM295**. As a general precaution for quinone-type structures, exposure to strong oxidizing or reducing agents and high pH conditions should be avoided.

Q5: What are the key chemical properties of **QM295**?

The table below summarizes the key chemical properties of **QM295** based on information from various suppliers.

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>13</sub> NO <sub>4</sub>
Molecular Weight	295.29 g/mol
Appearance	Solid powder
CAS Number	1241046-32-1
Solubility	90 mg/mL in DMSO (at 25°C)[2]

## Summary of Storage Conditions

The following table provides a clear comparison of the recommended storage conditions for **QM295** in its solid and solution forms.

Form	Storage Condition	Duration	Recommendations
Solid (Powder)	-20°C	Long-term (months to years)	Store in a dry, dark, and tightly sealed container.
	4°C	Short-term (days to weeks)	
Solution (in DMSO)	-20°C	Long-term (months)	Aliquot into single-use vials to avoid freeze-thaw cycles.
	4°C	Short-term (days to a week)	

## Experimental Protocols

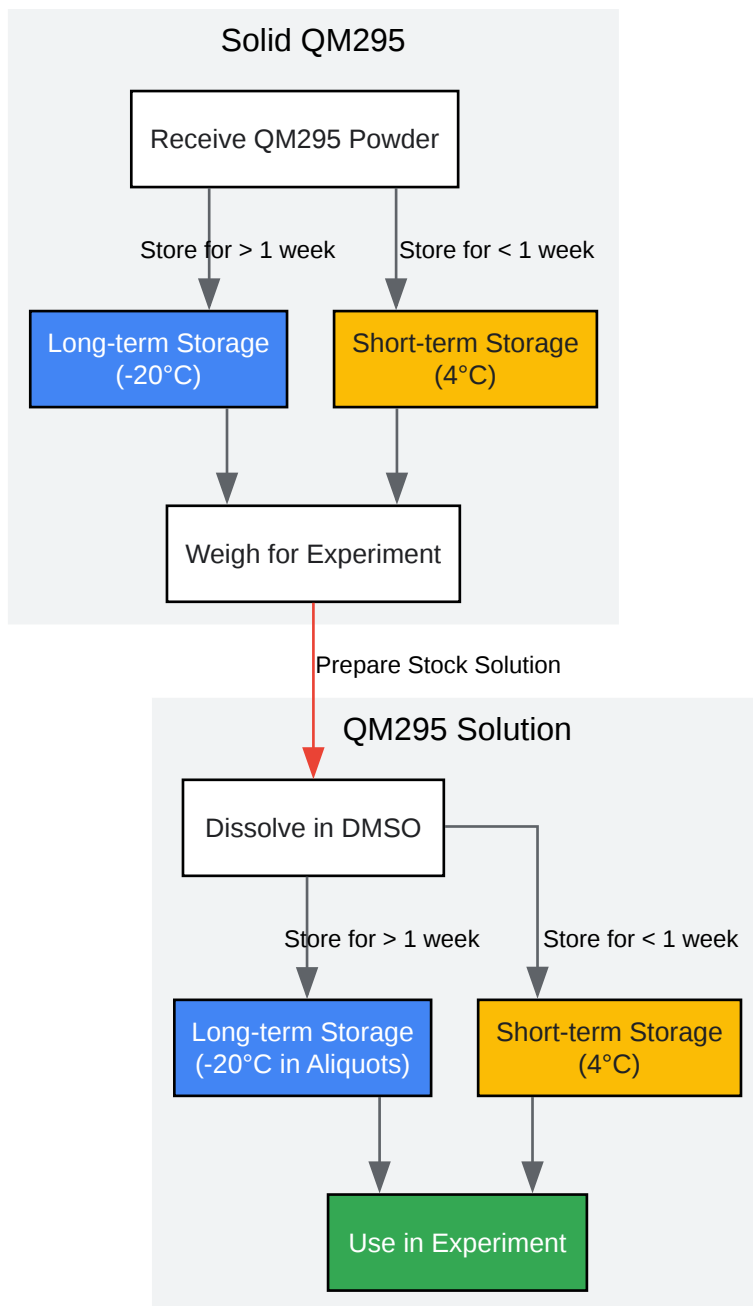
Protocol 1: Preparation of a 10 mM **QM295** Stock Solution in DMSO

- Materials:

- **QM295** powder (MW: 295.29 g/mol )
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Procedure:
  1. Allow the **QM295** vial to equilibrate to room temperature before opening to prevent condensation.
  2. Weigh out 2.95 mg of **QM295** powder.
  3. Add 1 mL of anhydrous DMSO to the powder.
  4. Vortex or sonicate briefly until the powder is completely dissolved.
  5. Aliquot the solution into smaller, single-use, light-protected vials.
  6. Store the aliquots at -20°C for long-term storage.

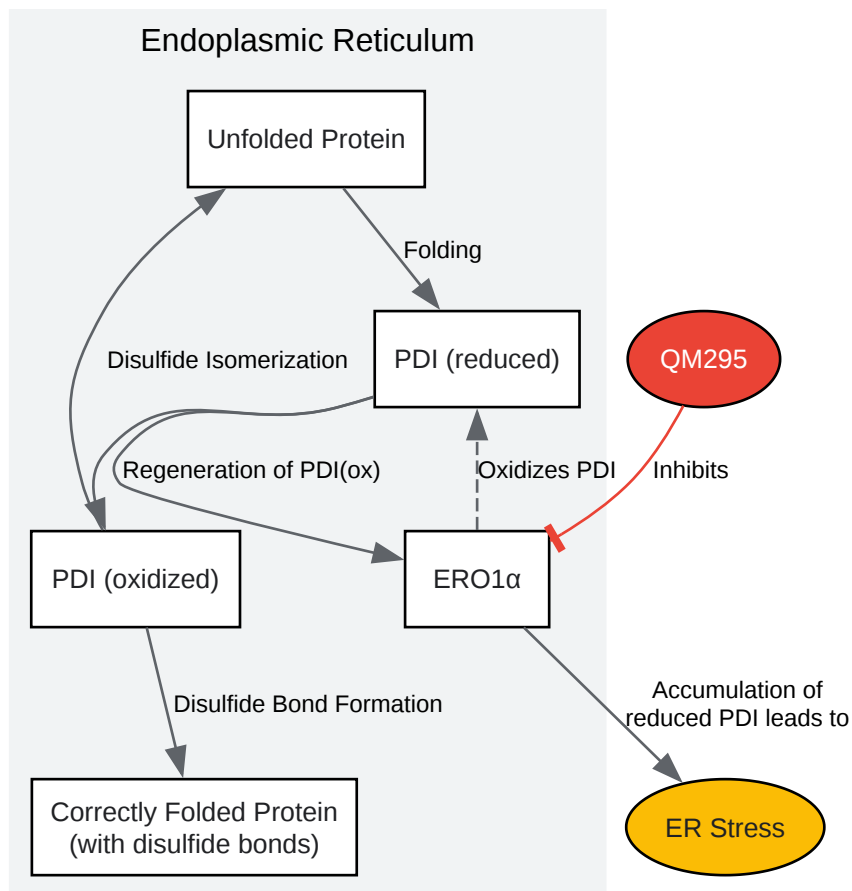
## Visualizations

## QM295 Handling and Storage Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for proper handling and storage of **QM295**.

## QM295 Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **QM295** inhibits ERO1 $\alpha$ , leading to ER stress.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. abmole.com [abmole.com]
- 3. QM295 | TargetMol [targetmol.com]

- To cite this document: BenchChem. [QM295 stability and proper storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854949#qm295-stability-and-proper-storage-conditions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)